

Essential Safety and Logistics for Handling O-Desmethyl Tramadol-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Desmethyl Tramadol-d6

Cat. No.: B1145074

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For researchers, scientists, and drug development professionals, the safe handling and disposal of potent compounds like **O-Desmethyl Tramadol-d6** are paramount. This document provides immediate, essential safety protocols, operational plans, and disposal guidelines to ensure the safe laboratory use of this substance.

O-Desmethyl Tramadol-d6 is the deuterated form of O-desmethyltramadol (O-DSMT), an active metabolite of Tramadol, which is an opioid analgesic[1][2][3]. Due to its classification as an opioid, it should be handled with stringent safety measures to prevent occupational exposure[4].

Chemical and Physical Properties

A summary of the key chemical and physical data for **O-Desmethyl Tramadol-d6** hydrochloride is provided below.

Property	Value	Reference
CAS Number	1261393-87-6	[5][6]
Molecular Formula	C ₁₅ H ₁₇ D ₆ NO ₂ • HCl	[1][5][6]
Molecular Weight	291.80 g/mol	[1][5][6]
Appearance	White to Light Beige Solid	[1]
Storage Temperature	-20°C	[6][7]

Hazard Identification and Safety Precautions

The non-deuterated form, O-Desmethyltramadol hydrochloride, is classified as toxic if swallowed, may cause drowsiness or dizziness, and is toxic to aquatic life with long-lasting effects[8]. Due to its potent opioid nature, **O-Desmethyl Tramadol-d6** should be handled with the assumption that it presents similar hazards.

Hazard Statements:

- H301: Toxic if swallowed[8].
- H336: May cause drowsiness or dizziness[8].
- H411: Toxic to aquatic life with long lasting effects[8].

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[8].
- P264: Wash hands thoroughly after handling[8].
- P270: Do not eat, drink or smoke when using this product[8].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[9].
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P405: Store locked up[8].
- P501: Dispose of contents/container in accordance with local regulations[8].

Operational Plan: Handling O-Desmethyl Tramadol-d6

A step-by-step guide for the safe handling of **O-Desmethyl Tramadol-d6** in a laboratory setting is outlined below.

Engineering Controls and Designated Areas

- All work with solid **O-Desmethyl Tramadol-d6** must be conducted in a certified chemical fume hood or a glove box to minimize inhalation risk[4][10].
- Weighing of the powdered substance should be done with care to avoid generating dust. Anti-static tools can be beneficial[4].
- Designate a specific area for handling potent opioids and clearly label it[4].

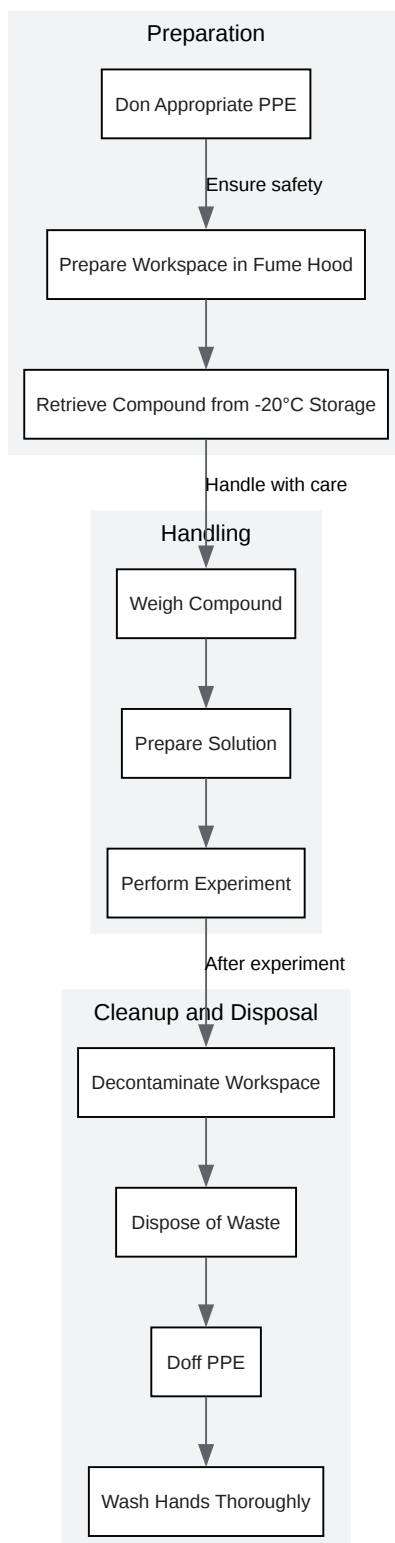
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **O-Desmethyl Tramadol-d6**.

PPE Category	Specification	Rationale
Hand Protection	Double nitrile gloves	Prevents skin contact. Double gloving is recommended in case the outer glove is compromised[11].
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes or airborne particles[10].
Body Protection	A disposable lab coat or a Tyvek suit	Prevents contamination of personal clothing[4][12].
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be considered based on a risk assessment, especially when handling powders[4][10].	Minimizes the risk of inhaling airborne particles.

Experimental Workflow

Experimental Workflow

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Caption: A flowchart outlining the key steps for safely handling **O-Desmethyl Tramadol-d6** in a laboratory setting.

Disposal Plan

Proper disposal of **O-Desmethyl Tramadol-d6** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **Chemical Waste:** All unused **O-Desmethyl Tramadol-d6** and solutions containing the compound must be disposed of as hazardous chemical waste.
- **Contaminated Materials:** All disposable items that have come into contact with **O-Desmethyl Tramadol-d6**, including gloves, disposable lab coats, bench paper, and pipette tips, must be collected in a designated, sealed hazardous waste container.
- **Disposal Vendor:** Follow your institution's guidelines for hazardous waste disposal and use a licensed disposal vendor. Ensure that the waste is clearly labeled as containing a potent opioid.
- **Local Regulations:** Always adhere to local, state, and federal regulations for the disposal of controlled substances and hazardous chemical waste[8].

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